

Essential Safety and Operational Guide for Handling Ethyl 4-Aminophenylacetate

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Compound of Interest

Compound Name: Ethyl 4-Aminophenylacetate

CAS No.: 5438-70-0

Cat. No.: B177332

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl 4-Aminophenylacetate** (CAS No. 5438-70-0). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

Ethyl 4-Aminophenylacetate is a chemical compound used in laboratory settings. While it is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with care to mitigate potential risks.^[1] Some sources suggest it may cause skin and eye irritation and may lead to an allergic skin reaction.^{[2][3][4]}

Physical State: Solid, appearing as off-white to brown.^[5]

Primary Hazards:

- May cause skin irritation.^{[2][3][4]}
- May cause serious eye irritation.^{[2][3][4]}

- May cause an allergic skin reaction.[3][4]
- Harmful to aquatic life.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ethyl 4-Aminophenylacetate** to prevent exposure.

PPE Category	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][6] Inspect gloves before use and remove them with care to avoid skin contamination.[5]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not required.[1][5] If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter.[1][6][7]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of the chemical and ensuring a safe laboratory environment.

Handling:

- Ventilation: Always work in a well-ventilated area.[1][5] Facilities should be equipped with an eyewash station and a safety shower.[6]

- Personal Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the work area.[7]
- Contact Avoidance: Avoid contact with skin, eyes, and clothing.[1][5]
- Dust Prevention: Minimize dust generation and accumulation.[6]

Storage:

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5]
- Incompatible Materials: Store away from strong oxidizing agents and acids.[1][5]
- Conditions to Avoid: Avoid excess heat and the formation of dust.[5]

First Aid Measures

In the event of exposure, follow these immediate first aid protocols.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[3] Seek medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3][5] Remove all contaminated clothing and shoes.[3] If skin irritation or a rash occurs, get medical advice/attention.[3]
Inhalation	Move the person to fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6] Seek medical attention if symptoms occur.[5]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[5] Do not induce vomiting. Seek medical attention if symptoms occur.[5]

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Accidental Release:

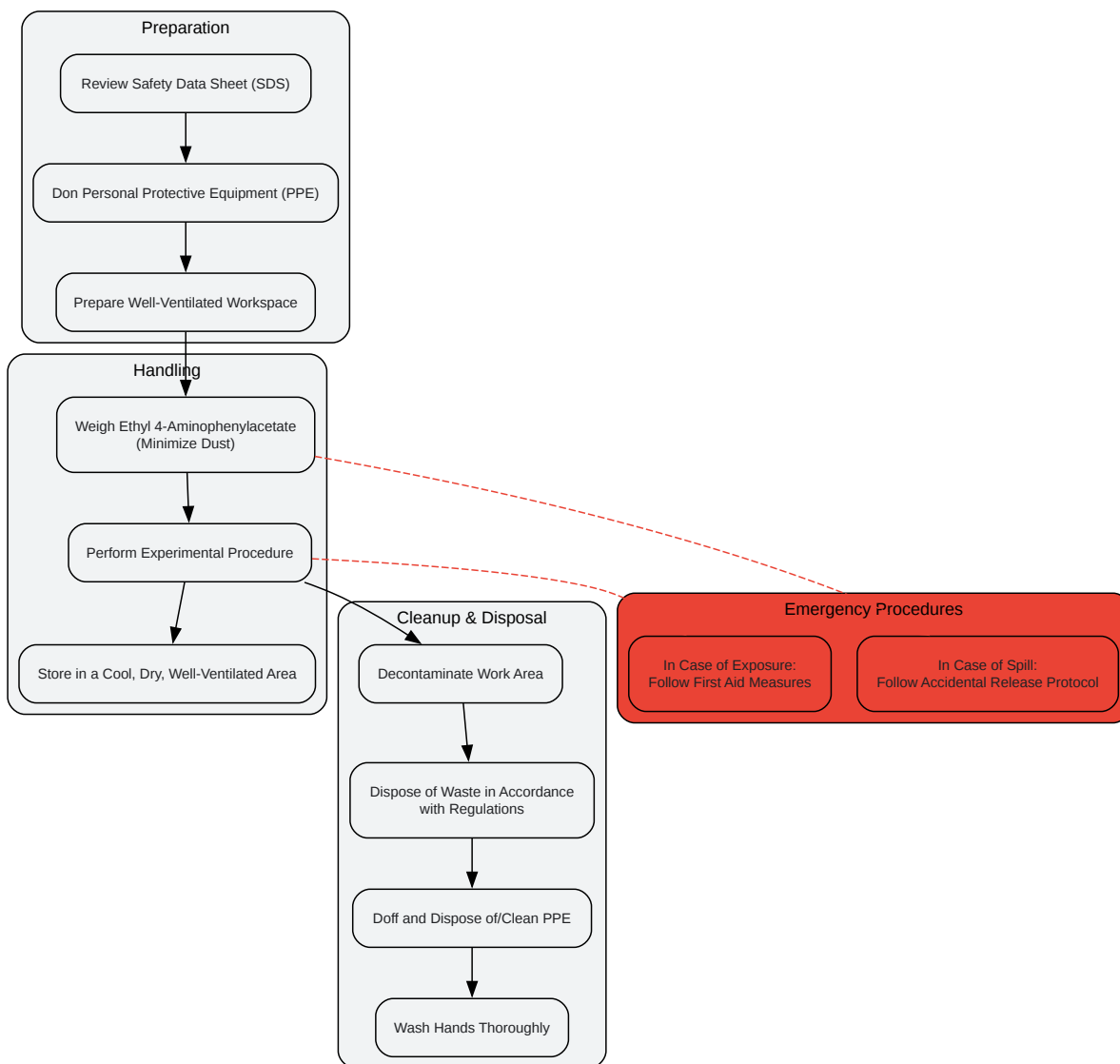
- **Ensure Personal Safety:** Wear appropriate personal protective equipment as outlined in Section 2.
- **Ventilation:** Ensure adequate ventilation in the spill area.
- **Containment:** Sweep up the spilled material and shovel it into a suitable, labeled container for disposal.^{[1][5]} Avoid generating dust.^{[1][5]}
- **Cleaning:** Clean the spill area thoroughly.
- **Environmental Protection:** Prevent the substance from entering drains or surface water.

Disposal:

- Dispose of the chemical and any contaminated materials in an approved waste disposal plant, following all national and local regulations.
- Do not mix with other waste. Leave chemicals in their original containers.
- Handle uncleaned containers as you would the product itself.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Ethyl 4-Aminophenylacetate** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Ethyl 4-Aminophenylacetate**.

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